

# A Comprehensive Technical Guide to the Safe Handling of 2,4-Dihydroxypyridine

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## Compound of Interest

Compound Name: 2,4-Dihydroxypyridine

Cat. No.: B6593849

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2,4-Dihydroxypyridine** (CAS No. 626-03-9), a compound used in various laboratory and chemical synthesis applications. Adherence to these guidelines is crucial to ensure a safe working environment and mitigate potential health risks.

## Hazard Identification and Classification

**2,4-Dihydroxypyridine** is classified as a hazardous chemical.[1][2] The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3][4]

GHS Classification:

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3
Target Organs	Respiratory system

Signal Word: Warning[2]

#### Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,4-Dihydroxypyridine** is provided below.

Property	Value
Synonyms	3-Deazauracil; 2,4-Pyridinediol; 4-Hydroxy-2-pyridone
Molecular Formula	C5H5NO2
Molecular Weight	111.10 g/mol
Appearance	White to yellow or beige powder/crystal[4]
Melting Point	272-276 °C (lit.)
Odor	No information available[4]

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential for minimizing exposure to **2,4-Dihydroxypyridine**.

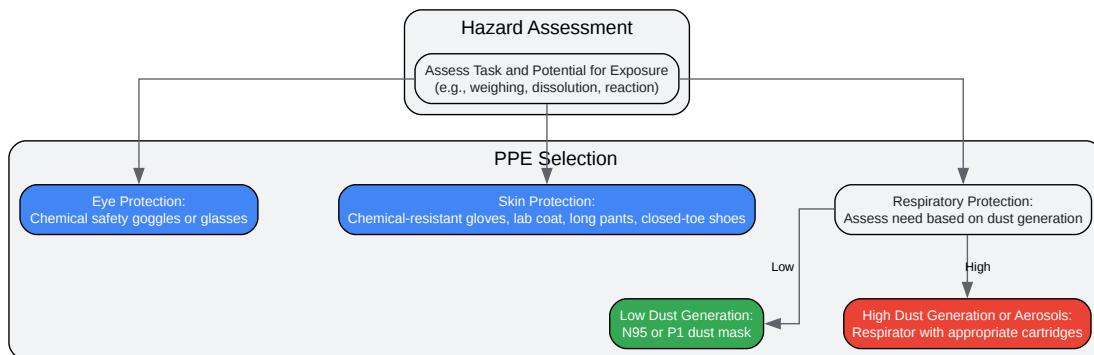
#### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE): The following PPE is recommended when handling **2,4-Dihydroxypyridine**:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or glasses conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and long trousers. <a href="#">[1]</a> <a href="#">[5]</a>
Respiratory Protection	For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask may be used. For higher-level protection, use a respirator with OV/AG/P99 (US) or ABEK-P2 (EU EN 143) cartridges. <a href="#">[6]</a> <a href="#">[7]</a>

A logical workflow for the selection of appropriate PPE is illustrated below.



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Caption: Personal Protective Equipment (PPE) Selection Workflow.

## Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.[1]
- Do not breathe dust.[1]
- Wash hands thoroughly after handling.[1]
- Use only in a well-ventilated area.[1]

Storage:

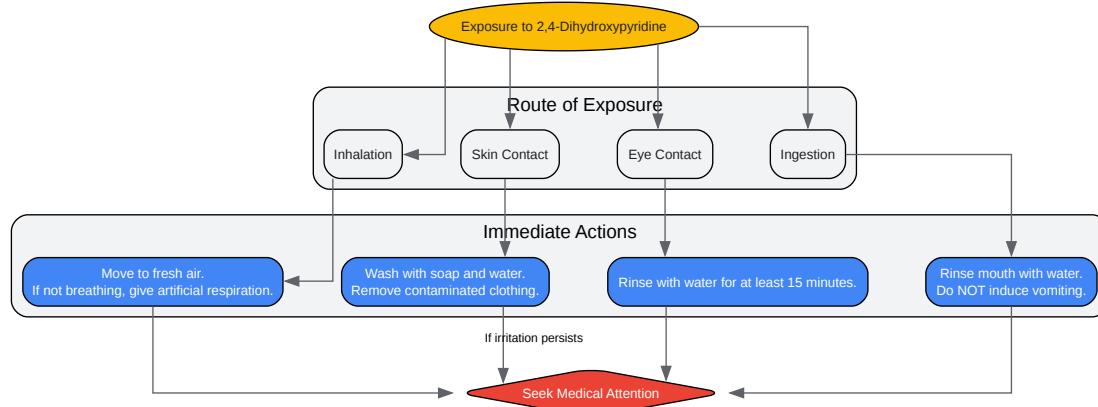
- Store in a dry, cool, and well-ventilated place.[[1](#)]
- Keep the container tightly closed.[[1](#)]
- Store locked up.[[1](#)]
- Incompatible materials to avoid include strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.[[1](#)]

## First Aid Measures

In case of exposure to **2,4-Dihydroxypyridine**, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention. [ <a href="#">1</a> ]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[ <a href="#">1</a> ]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[ <a href="#">1</a> ]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention.[ <a href="#">1</a> ]

The following diagram outlines the decision-making process for first aid.



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Caption: First Aid Decision Tree for Exposure Incidents.

## Firefighting and Accidental Release Measures

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Hazardous combustion products include carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[1][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3]

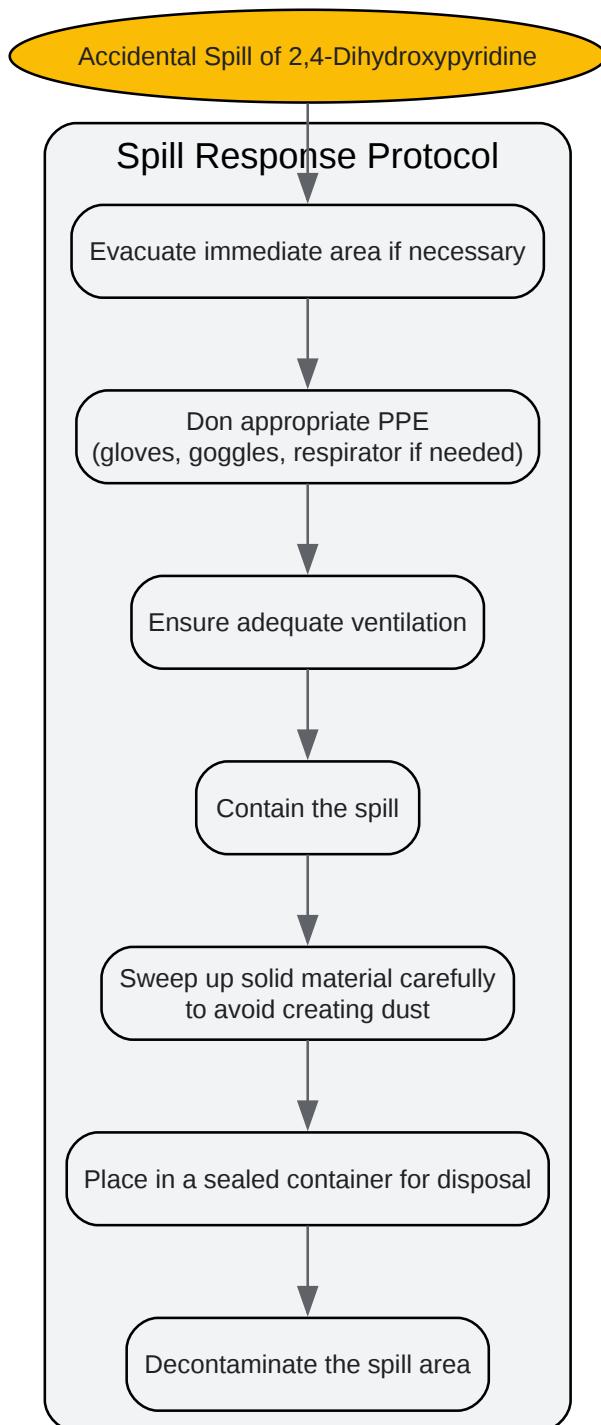
## NFPA 704 Ratings:

Category	Rating
Health	2
Flammability	1
Instability	0

## Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[1][3]
- Environmental Precautions: Do not let the product enter drains.[1][3]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid creating dust.[1][3]

A workflow for responding to an accidental spill is provided below.



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Caption: Accidental Spill Response Workflow.

## Toxicological and Ecological Information

Toxicological Information: The toxicological properties of **2,4-Dihydroxypyridine** have not been fully investigated.<sup>[1]</sup> No acute toxicity information is available for this product.<sup>[4]</sup> It is not known to be a carcinogen.<sup>[1]</sup>

Ecological Information: Do not empty into drains or allow the chemical to enter the environment.<sup>[1]</sup>

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Waste disposal should be handled by a licensed professional waste disposal service.

This technical guide is intended to provide comprehensive safety and handling information for **2,4-Dihydroxypyridine**. It is imperative that all users of this chemical read and understand this information and the relevant Safety Data Sheet (SDS) before commencing any work.

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